

Application Notes & Protocols: Synthesis of Pharmaceutical Intermediates from 4-Bromo-3-methylaniline

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Compound of Interest

Compound Name: 4-Bromo-3-methylaniline
hydrochloride

CAS No.: 202925-03-9

Cat. No.: B1290658

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Introduction: The Strategic Value of 4-Bromo-3-methylaniline in Medicinal Chemistry

4-Bromo-3-methylaniline (CAS: 6933-10-4) is a highly versatile bifunctional building block pivotal in the synthesis of complex pharmaceutical agents.^[1] Its utility stems from two distinct, strategically important reactive centers within its structure: the nucleophilic amino group and the aryl bromide moiety.^[1] The amino group serves as a handle for derivatization through acylation, alkylation, or sulfonylation, readily forming amide and amine linkages common in drug scaffolds. Concurrently, the bromo-substituted aromatic ring is an excellent substrate for modern palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura and Buchwald-Hartwig aminations.^{[1][2]} This dual reactivity allows for the sequential and controlled construction of intricate molecular architectures, making it an indispensable starting material for a range of targeted therapeutics, particularly in oncology.

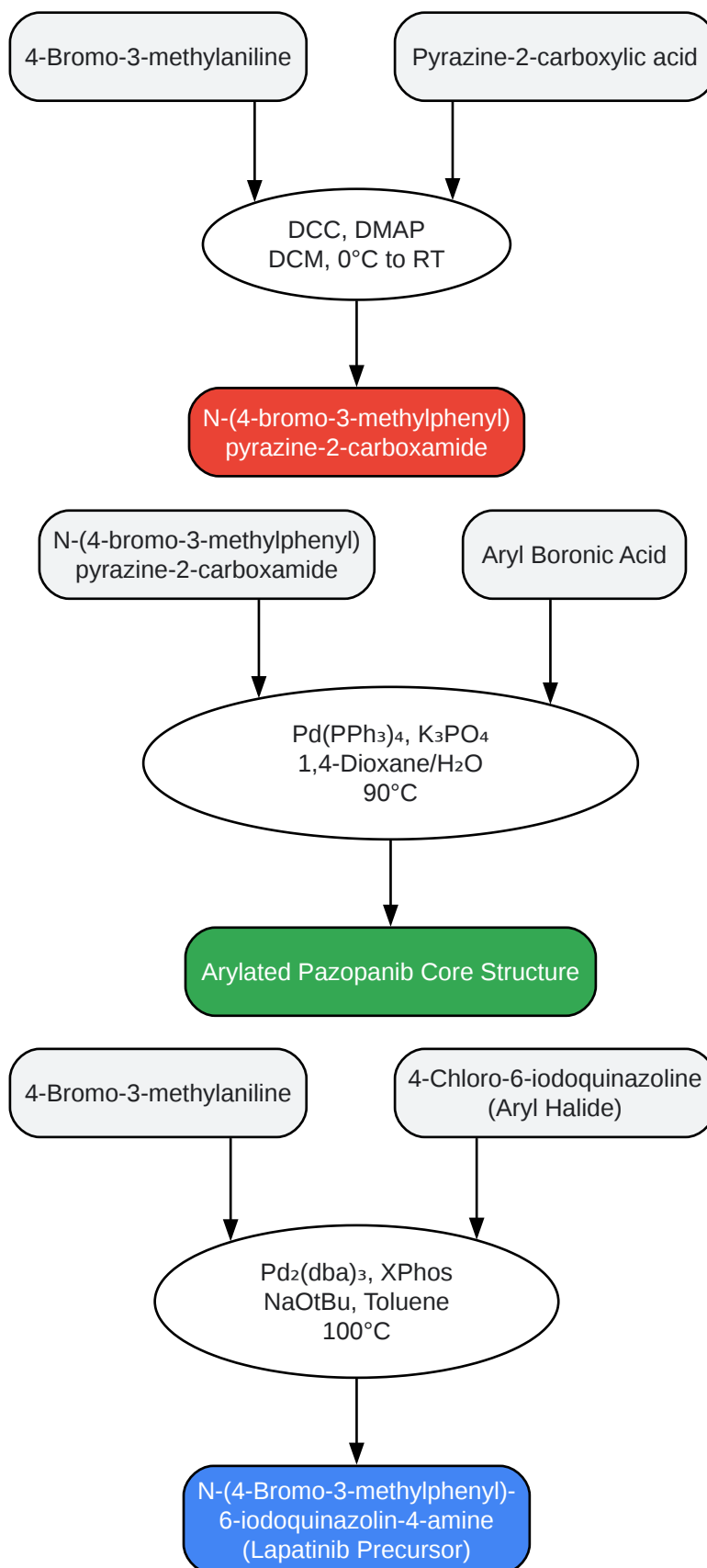
This guide provides detailed protocols for the synthesis of key pharmaceutical intermediates from 4-Bromo-3-methylaniline, focusing on reactions that are foundational to the construction of kinase inhibitors. The methodologies are presented with an emphasis on the underlying chemical principles, ensuring both practical applicability and a deep understanding of the reaction design.

Core Synthetic Transformations and Key Intermediates

The journey from 4-Bromo-3-methylaniline to advanced pharmaceutical intermediates primarily leverages two powerful reaction classes: amide bond formation and palladium-catalyzed cross-coupling. We will explore these transformations through the synthesis of precursors for two notable tyrosine kinase inhibitors, Pazopanib and Lapatinib.

Amide Bond Formation: Synthesis of a Pazopanib Precursor

Pazopanib is a multi-targeted tyrosine kinase inhibitor used in the treatment of renal cell carcinoma and soft tissue sarcoma.^{[3][4]} A key synthetic strategy involves the formation of an amide bond between 4-Bromo-3-methylaniline and pyrazine-2-carboxylic acid. This intermediate, N-(4-bromo-3-methylphenyl)pyrazine-2-carboxamide, contains the necessary functionalities for subsequent cross-coupling reactions to complete the Pazopanib core.^[5]



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Sources

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